

# Application Notes and Protocols for High-Purity Famphur Reference Materials

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## Compound of Interest

Compound Name: *Famphur*

Cat. No.: *B1672047*

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## Introduction

**Famphur** is an organophosphate insecticide and acaricide used primarily in veterinary medicine to control parasites in livestock.<sup>[1]</sup> Due to its potential toxicity, regulatory bodies worldwide have established maximum residue limits (MRLs) for **famphur** in food products derived from treated animals.<sup>[1]</sup> Accurate monitoring of these residues is crucial to ensure food safety and compliance with regulations. High-purity **famphur** reference materials are essential for the development, validation, and routine application of analytical methods for the quantitative determination of **famphur** residues in various matrices.<sup>[1]</sup>

These application notes provide detailed protocols for the analysis of **famphur** using high-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS), common analytical techniques in residue analysis.<sup>[2]</sup>

Chemical Information:

Property	Value
Chemical Name	O-[4-[(dimethylamino)sulfonyl]phenyl] O,O-dimethyl phosphorothioate
CAS Number	52-85-7 <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>16</sub> NO <sub>5</sub> PS <sub>2</sub> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	325.34 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Crystalline powder <a href="#">[2]</a>

## Experimental Protocols

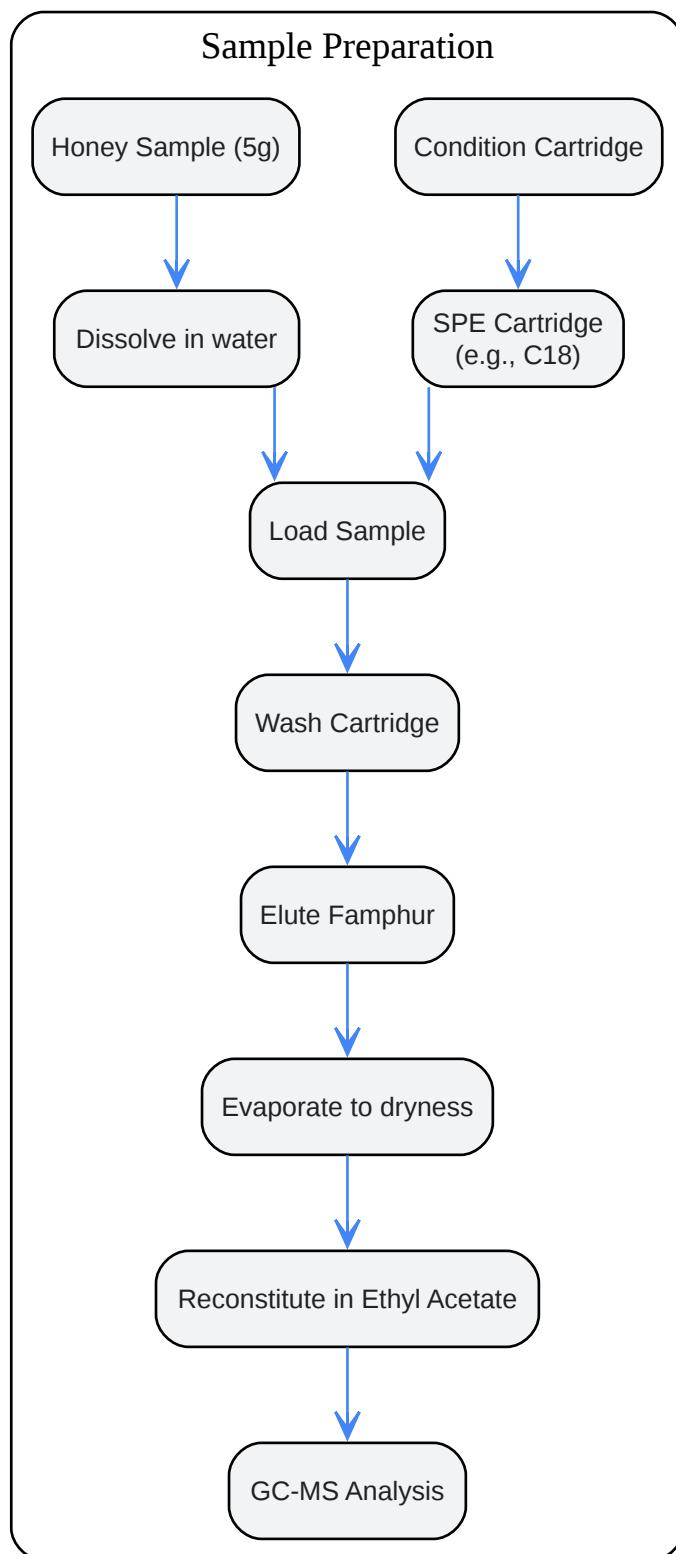
### Analysis of Famphur in Honey by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is based on a validated method for the determination of **famphur** residues in honey.

#### a. Sample Preparation (Solid-Phase Extraction - SPE)

A solid-phase extraction (SPE) method is employed to isolate **famphur** from the complex honey matrix.

- Workflow Diagram:



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Caption: Solid-Phase Extraction (SPE) workflow for **famphur** in honey.

- Detailed Protocol:

- Weigh 5 g of honey into a 50 mL centrifuge tube.
- Add 10 mL of deionized water and vortex until the honey is completely dissolved.
- Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- Load the dissolved honey sample onto the SPE cartridge at a flow rate of approximately 1-2 mL/min.
- Wash the cartridge with 5 mL of deionized water to remove sugars and other polar interferences.
- Dry the cartridge under vacuum for 10 minutes.
- Elute the **famphur** with 10 mL of ethyl acetate.
- Collect the eluate and evaporate it to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of ethyl acetate for GC-MS analysis.

b. GC-MS Instrumentation and Conditions

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (GC-MS).
- GC Column: DB-35 MS, 30 m x 0.20 mm i.d., 0.33 µm film thickness (or equivalent).[\[1\]](#)
- Injector: Splitless mode, 250°C.
- Oven Temperature Program:
  - Initial temperature: 80°C, hold for 1 min.
  - Ramp 1: 20°C/min to 200°C.
  - Ramp 2: 5°C/min to 280°C, hold for 5 min.

- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- MS Interface Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
- Quantification Ion: m/z 218.
- Qualifier Ions: m/z 125, 109.

#### c. Calibration

Prepare a series of calibration standards of high-purity **famphur** in ethyl acetate (e.g., 5, 10, 20, 50, 100 ng/mL). Inject these standards into the GC-MS system and construct a calibration curve by plotting the peak area of the quantification ion against the concentration.

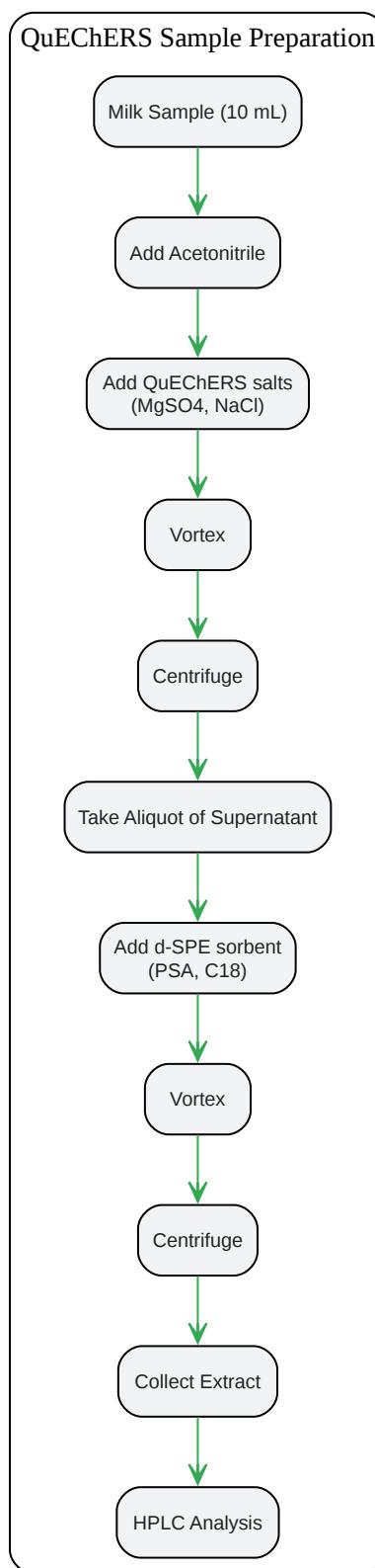
## Analysis of Famphur in Milk by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general framework for the analysis of **famphur** in milk, which can be adapted and validated using a high-purity **famphur** reference standard.

#### a. Sample Preparation (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a streamlined approach for pesticide residue analysis in food matrices.

- Workflow Diagram:



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Caption: QuEChERS workflow for **famphur** analysis in milk.

- Detailed Protocol:

- Place 10 mL of cold milk into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub>, 1 g NaCl).
- Cap the tube and vortex vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing d-SPE sorbent (e.g., 150 mg MgSO<sub>4</sub>, 50 mg Primary Secondary Amine - PSA).
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 2 minutes.
- Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.

b. HPLC Instrumentation and Conditions

- Instrumentation: A high-performance liquid chromatograph with a UV or Diode Array Detector (DAD).
- HPLC Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 60:40 v/v). The exact ratio should be optimized for best separation.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 20 µL.
- Detection Wavelength: 254 nm (or optimized wavelength based on the UV spectrum of **famphur**).

### c. Calibration

Prepare a series of calibration standards of high-purity **famphur** in acetonitrile (e.g., 0.1, 0.5, 1, 5, 10 µg/mL). Inject these standards into the HPLC system and construct a calibration curve by plotting the peak area against the concentration.

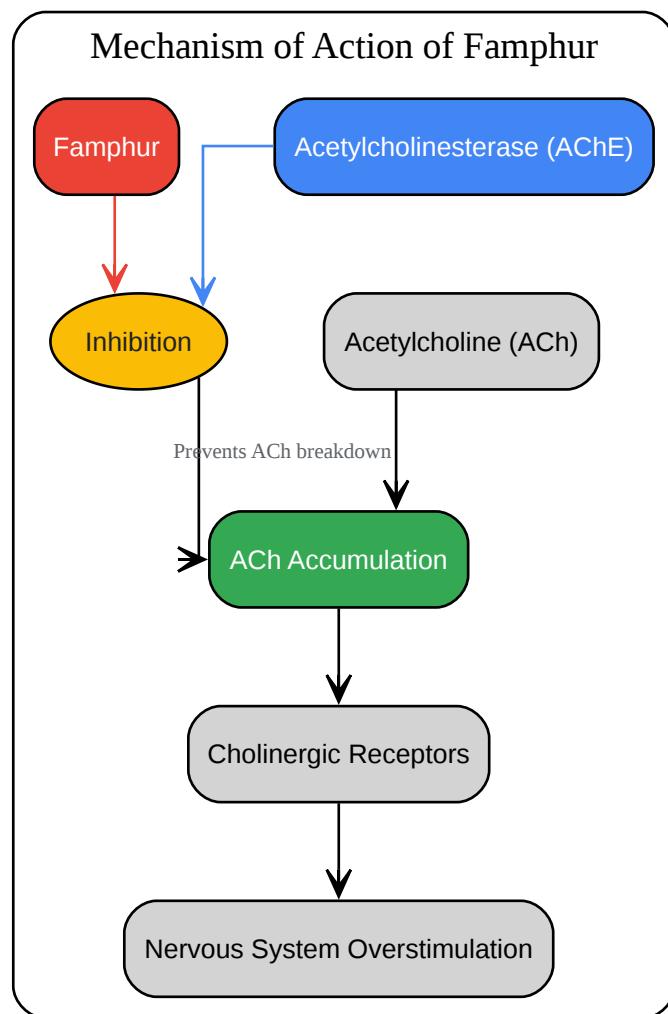
## Data Presentation

The following table summarizes representative performance data for the GC-MS method for **famphur** analysis in honey.

Parameter	Value	Reference
Linearity Range	5 - 50 ng/g	<a href="#">[1]</a>
Correlation Coefficient ( $r^2$ )	> 0.99	<a href="#">[1]</a>
Limit of Detection (LOD)	2 ng/g	<a href="#">[1]</a>
Limit of Quantification (LOQ)	5 ng/g	<a href="#">[1]</a>
Recovery	63.7 - 118.4%	<a href="#">[1]</a>
Precision (RSD%)	1.0 - 27.7%	<a href="#">[1]</a>

## Signaling Pathway

**Famphur**, like other organophosphates, acts as a cholinesterase inhibitor. The following diagram illustrates this mechanism of action.



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Caption: **Famphur** inhibits acetylcholinesterase, leading to acetylcholine accumulation.

Disclaimer: These protocols are intended as a guide and may require optimization for specific laboratory conditions, instrumentation, and matrices. Method validation should be performed to ensure accuracy, precision, and reliability of the results. Always handle high-purity reference materials and chemicals with appropriate safety precautions.

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